

Dichlobentiazox: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dichlobentiazox*

Cat. No.: *B3344870*

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Executive Summary

Dichlobentiazox is a novel fungicide developed by Kumiai Chemical Industry, introduced in 2016. It demonstrates notable efficacy against a range of significant rice pathogens, particularly rice blast caused by *Pyricularia oryzae*. Its unique mode of action, which involves the induction of systemic acquired resistance (SAR) in the host plant, makes it a valuable tool in integrated pest management strategies, especially in scenarios where resistance to conventional fungicides is a concern. This document provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, synthesis, toxicological profile, and analytical and experimental protocols related to **Dichlobentiazox**.

Chemical Structure and Identity

Dichlobentiazox is an isothiazole fungicide characterized by the presence of both a benzisothiazole and a dichloro-isothiazole moiety.

- IUPAC Name: 3-[(3,4-dichloro-1,2-thiazol-5-yl)methoxy]-1,2-benzothiazole 1,1-dioxide[1][2]
- CAS Name: 3-((3,4-dichloro-5-isothiazolyl)methoxy)-1,2-benzisothiazole 1,1-dioxide[1][3]
- CAS Number: 957144-77-3[1][4]
- Molecular Formula: $C_{11}H_6Cl_2N_2O_3S_2$ [1][3]

- Canonical SMILES: C1=CC=C2C(=C1)C(=NS2(=O)=O)OCC3=C(C(=NS3)Cl)Cl^[5]
- InChIKey: CUTZZBQQGUEGT-UHFFFAOYSA-N^{[1][3]}

Physicochemical Properties

Comprehensive data on several key physicochemical properties of **Dichlobentiazox** are not readily available in public databases. The following table summarizes the available information.

Property	Value	Source
Molecular Weight	349.22 g/mol	^[5]
Physical State	White solid	^[4]
Melting Point	172.5 °C	^{[4][6]}
Density	1.59 g/mL	^[6]
Water Solubility (at 20°C)	Data not available	^{[4][6]}
Vapor Pressure (at 20°C)	Data not available	^[6]
Octanol-Water Partition Coefficient (logP)	Data not available	^[6]
Dissociation Constant (pKa)	Data not available	^[6]

Fungicidal Spectrum and Efficacy

Dichlobentiazox is primarily used for the control of fungal and bacterial diseases in rice. Its spectrum of activity includes:

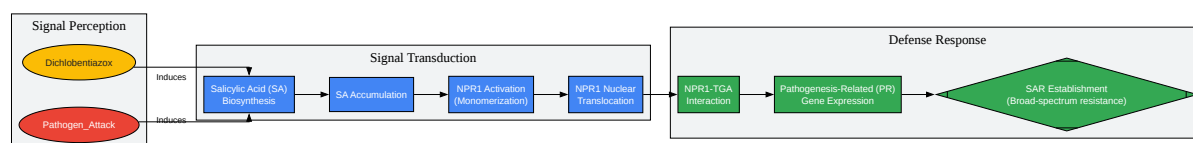
- Rice Blast: *Pyricularia oryzae* (syn. *Magnaporthe oryzae*)^[7]
- Brown Spot: *Cochliobolus miyabeanus*
- Bacterial Leaf Blight: *Xanthomonas oryzae* pv. *oryzae*
- Bacterial Grain Rot: *Burkholderia glumae*

Quantitative efficacy data, such as EC₅₀ values, for **Dichlobentiazox** against these pathogens are not widely published in peer-reviewed literature. Efficacy is typically determined through field trials measuring disease severity and crop yield.

Mode of Action: Induction of Systemic Acquired Resistance (SAR)

Unlike many fungicides that directly target fungal cellular processes, **Dichlobentiazox** acts as a plant defense activator.[4] It induces Systemic Acquired Resistance (SAR), a plant's innate immune response that provides long-lasting, broad-spectrum protection against a variety of pathogens.

The SAR pathway is a complex signaling cascade. While the precise molecular target of **Dichlobentiazox** is not publicly disclosed, it is understood to trigger the pathway, leading to a state of heightened defense readiness in the plant.

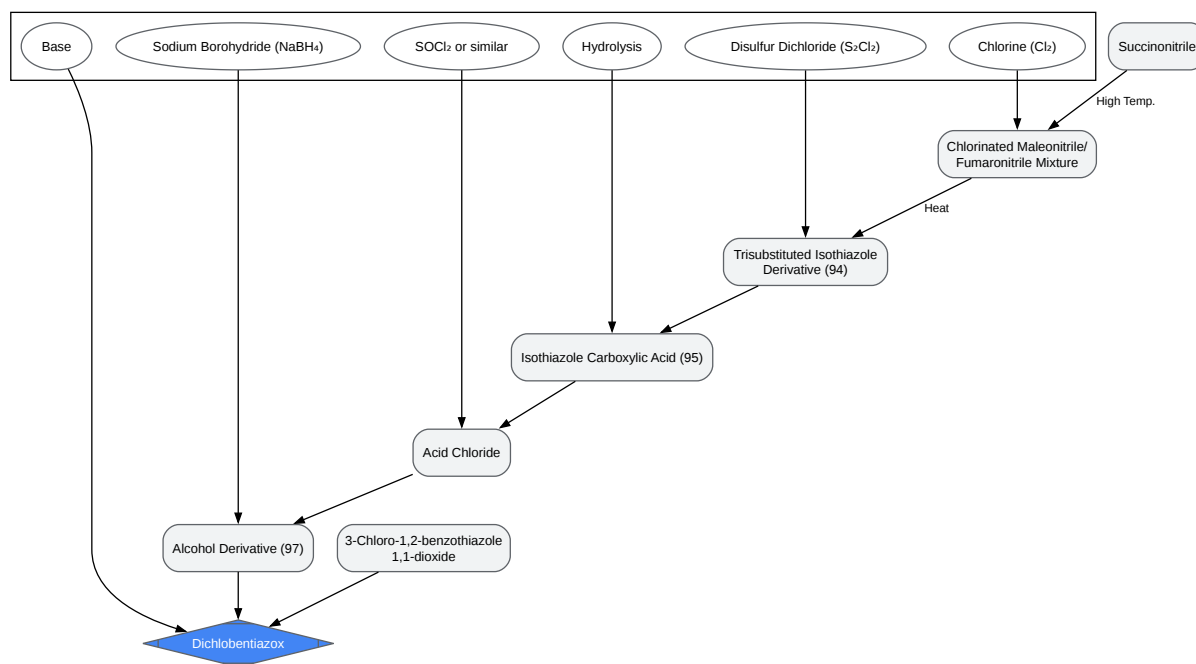


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Figure 1: Generalized Systemic Acquired Resistance (SAR) Pathway induced by **Dichlobentiazox**.

Synthesis Workflow

The synthesis of **Dichlobentiazox** involves a multi-step process starting from succinonitrile. The key intermediates include a trisubstituted isothiazole derivative and 3-chloro-1,2-benzothiazole 1,1-dioxide, which is derived from saccharin.



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Figure 2: Synthetic pathway overview for **Dichlobentiazox**.

Toxicological Profile

An extensive risk assessment of **Dichlobentiazox** was conducted by the Food Safety Commission of Japan (FSCJ). The studies indicated no evidence of carcinogenicity,

reproductive toxicity, teratogenicity, or genotoxicity. The major adverse effects observed at higher doses included suppressed body weight, anemia in dogs, and hyperplasia in the liver and duodenum.

Study Type	Species	NOAEL (No-Observed-Adverse-Effect Level)	Key Observations
Subacute Toxicity (90-day)	Rat	M: 22 mg/kg bw/day F: 74 mg/kg bw/day	Hyaline droplet accumulation in renal tubules (males); epithelial villus hypertrophy of duodenum (females).
Chronic Toxicity/Carcinogenicity (2-year)	Rat	5.03 mg/kg bw/day	This was the lowest NOAEL observed across all studies.
Chronic Toxicity	Dog	-	Anemia, hyperplasia and hypertrophy of bile duct in the liver.
Carcinogenicity	Mouse	-	No carcinogenic effects observed.
Two-Generation Reproductive Toxicity	Rat	-	No reproductive toxicity observed.
Developmental Toxicity	Rat & Rabbit	-	No teratogenic effects observed.
Acceptable Daily Intake (ADI)	Human	0.05 mg/kg bw/day	Based on the 2-year rat study with a safety factor of 100.

Experimental Protocols

Residue Analysis in Agricultural Products

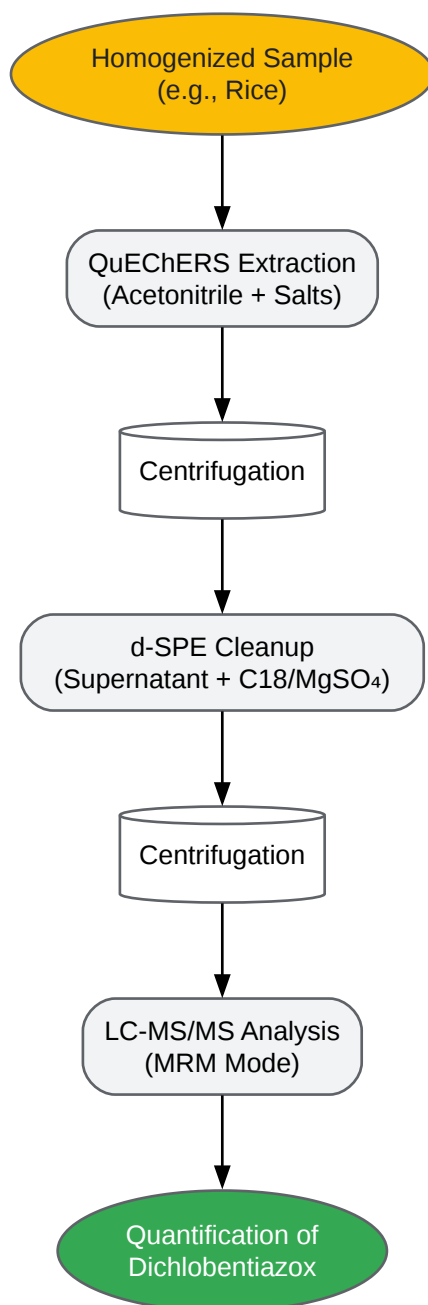
A validated method for the determination of **DichlobentiazoX** residues utilizes a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction followed by Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Objective: To quantify **DichlobentiazoX** residues in representative agricultural products (e.g., rice grains).

Methodology:

- Sample Homogenization: A representative sample (e.g., 10 g) of the agricultural product is homogenized.
- Extraction (QuEChERS EN 15662 Method):
 - To the homogenized sample in a 50 mL centrifuge tube, add 10 mL of acetonitrile.
 - Add the QuEChERS extraction salt packet containing magnesium sulfate, sodium chloride, and sodium citrate.
 - Shake vigorously for 1 minute and centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing magnesium sulfate and C18 sorbent. (Note: PSA and GCB sorbents were found to reduce recovery).
 - Vortex for 30 seconds and centrifuge.
- LC-MS/MS Analysis:
 - The final cleaned extract is filtered and injected into an LC-MS/MS system.
 - Instrumentation: A liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
 - Mode: Multiple Reaction Monitoring (MRM) is used for selective and sensitive quantification.

- Validation: The method should be validated for linearity, accuracy (recovery), precision (RSD), limit of detection (LOD), and limit of quantification (LOQ), with recovery rates expected to be within 70-120%.



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Figure 3: Workflow for **Dichlobentiazox** residue analysis.

In-vivo Fungicidal Efficacy Trial (Rice Blast)

Objective: To evaluate the efficacy of **Dichlobentiazo**x in controlling rice blast (*Pyricularia oryzae*) under field or greenhouse conditions.

Methodology:

- Experimental Design: A Randomized Complete Block Design (RCBD) with a minimum of three replications is recommended.
- Treatments:
 - **Dichlobentiazo**x at various application rates (e.g., g a.i./ha).
 - A standard registered fungicide for rice blast control (positive control).
 - An untreated control (negative control).
- Crop Husbandry: Susceptible rice varieties are grown using standard agronomic practices for the region.
- Inoculation: If natural infection pressure is low, plots can be artificially inoculated with a spore suspension of *P. oryzae* to ensure uniform disease development.
- Application: **Dichlobentiazo**x is applied as a foliar spray at a specified crop growth stage (e.g., tillering or booting), using calibrated spray equipment to ensure uniform coverage.
- Disease Assessment:
 - Disease severity is assessed at regular intervals (e.g., 7, 14, and 21 days after the final application).
 - Assessment is performed by rating the percentage of leaf area affected by blast lesions on a standardized scale (e.g., 0-9 scale).
 - The Percent Disease Index (PDI) is calculated.
- Data Analysis:

- The collected data on disease severity and crop yield are subjected to Analysis of Variance (ANOVA).
- Treatment means are compared using a suitable post-hoc test (e.g., Duncan's Multiple Range Test) to determine statistical significance.
- Percent disease control is calculated relative to the untreated control.

Conclusion

Dichlobentiazox represents a significant advancement in fungicide technology, offering an alternative mode of action through the induction of the plant's own defense mechanisms. Its effectiveness against key rice pathogens, combined with a well-characterized toxicological profile, positions it as a promising component of modern crop protection programs. Further research into its precise molecular interactions within the SAR pathway and the publication of quantitative efficacy data would be of great value to the scientific community.

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